In-Depth Technical Guide: Determining the Molecular Weight of Piperidin-4-amine-d5

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Compound of Interest

Compound Name:	*Piperidin-4-amine-d5*
CAS No.:	*1219803-60-7*
Cat. No.:	*B1148584*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis and calculation of the molecular weight of the deuterated compound **Piperidin-4-amine-d5**. The inclusion of deuterium-labeled internal standards in pharmacokinetic and metabolic studies is a critical technique for enhancing the accuracy of mass spectrometry-based quantification. Understanding the precise mass difference introduced by isotopic labeling is fundamental to this application.

Data Presentation: Molecular Weight Comparison

The following table summarizes the key quantitative data for Piperidin-4-amine and its d5 isotopologue. This data is essential for configuring high-resolution mass spectrometry instrumentation and for the correct interpretation of experimental results.

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Compound	Chemical Formula	Monoisotopic Mass (g/mol)	Average Mass (g/mol)
Piperidin-4-amine	$C_5H_{12}N_2$	100.1000	100.162
Piperidin-4-amine-d5	$C_5H_7D_5N_2$	105.1314	105.192

Experimental Protocols: Mass Calculation Methodology

The molecular weight of **Piperidin-4-amine-d5** is calculated by first establishing the molecular weight of the unlabeled parent compound, Piperidin-4-amine, and then adjusting for the mass difference between five hydrogen atoms and five deuterium atoms.

1. Calculation of Unlabeled Piperidin-4-amine Molecular Weight: The molecular formula for Piperidin-4-amine is $C_5H_{12}N_2$. The molecular weight is calculated using the masses of the constituent atoms.

- Monoisotopic Mass: This is the sum of the masses of the most abundant isotopes of each element.
  - Carbon (^{12}C): 12.0000 g/mol
  - Hydrogen (^{1}H): 1.0078 g/mol
  - Nitrogen (^{14}N): 14.0031 g/mol
  - Calculation: (5 * 12.0000) + (12 * 1.0078) + (2 * 14.0031) = 100.1000 g/mol
- Average Mass: This is the weighted average of the masses of all naturally occurring isotopes of each element.
  - Carbon (C): 12.011 g/mol
  - Hydrogen (H): 1.008 g/mol
  - Nitrogen (N): 14.007 g/mol

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- Calculation: (5 * 12.011) + (12 * 1.008) + (2 * 14.007) = 100.162 g/mol

2. Calculation of Deuterated **Piperidin-4-amine-d5** Molecular Weight: The "-d5" designation indicates that five hydrogen atoms (^1H) in the molecule have been replaced with five deuterium atoms (^2H or D).

- Monoisotopic Mass of Deuterium (D): 2.0141 g/mol
- Average Mass of Deuterium (D): 2.014 g/mol

The calculation involves subtracting the mass of five ^1H atoms and adding the mass of five D atoms.

- Monoisotopic Mass Calculation:
  - 100.1000 g/mol (Piperidin-4-amine) - (5 * 1.0078 g/mol) + (5 * 2.0141 g/mol) = 105.1315 g/mol
- Average Mass Calculation:
  - 100.162 g/mol (Piperidin-4-amine) - (5 * 1.008 g/mol) + (5 * 2.014 g/mol) = 105.192 g/mol

Visualization of Isotopic Labeling

The following diagram illustrates the logical relationship between the parent compound and its deuterated isotopologue, representing the core concept of isotopic labeling for mass-based analysis.

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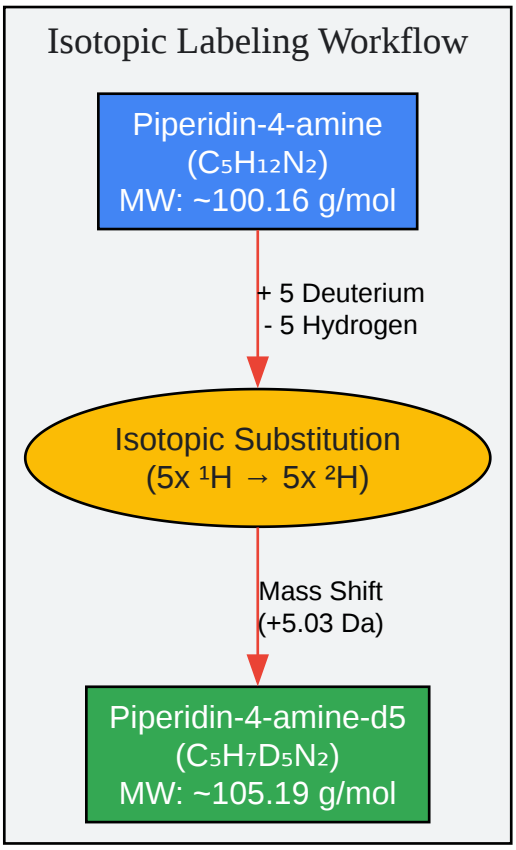

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Caption: Logical workflow of creating **Piperidin-4-amine-d5**.

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